

Commercial Availability of 4-Butoxy-3-chlorophenylboronic Acid: A Technical Guide

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Compound of Interest

Compound Name: 4-Butoxy-3-chlorophenylboronic acid

Cat. No.: B1276505

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **4-Butoxy-3-chlorophenylboronic acid** (CAS No. 480438-55-9), a key building block in synthetic organic chemistry, particularly in the development of novel pharmaceutical compounds. This document outlines commercially available sources, provides typical quantitative data, and details a general experimental protocol for its use in Suzuki-Miyaura coupling reactions.

Physicochemical Properties

Property	Value
CAS Number	480438-55-9
Molecular Formula	C ₁₀ H ₁₄ BClO ₃
Molecular Weight	228.48 g/mol
Appearance	Off-white to white powder or crystalline solid
Solubility	Soluble in methanol, ethanol, and other polar organic solvents

Commercial Suppliers and Availability

4-Butoxy-3-chlorophenylboronic acid is available from a range of chemical suppliers. The following tables summarize the available quantitative data from several key vendors. Please note that pricing and lead times are subject to change and should be confirmed directly with the supplier.

Supplier Information and Purity

Supplier	Purity
Santa Cruz Biotechnology	Inquire
AbacipharmTech	>95%
BLD Pharm	Inquire
Weifang Yangxu Group	99%

Pricing and Availability

Supplier	Quantity	Price (USD)	Lead Time
AbacipharmTech	25 g	\$328.43	1 week
Orion Cientific (Laibo Chem)	250 mg	Inquire	Inquire

Note: Many suppliers offer custom synthesis and bulk quantities upon request. It is advisable to contact them directly for specific needs.

Experimental Protocols

While a specific, detailed protocol for the synthesis of **4-Butoxy-3-chlorophenylboronic acid** is not readily available in public literature, a general and widely used method for the synthesis of substituted phenylboronic acids involves the reaction of a corresponding aryl Grignard or organolithium reagent with a trialkyl borate followed by acidic hydrolysis.

A plausible synthetic route is outlined below:



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Plausible synthetic route for **4-Butoxy-3-chlorophenylboronic acid**.

General Protocol for Suzuki-Miyaura Coupling

4-Butoxy-3-chlorophenylboronic acid is a valuable reagent in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions to form C-C bonds. A general procedure is as follows:

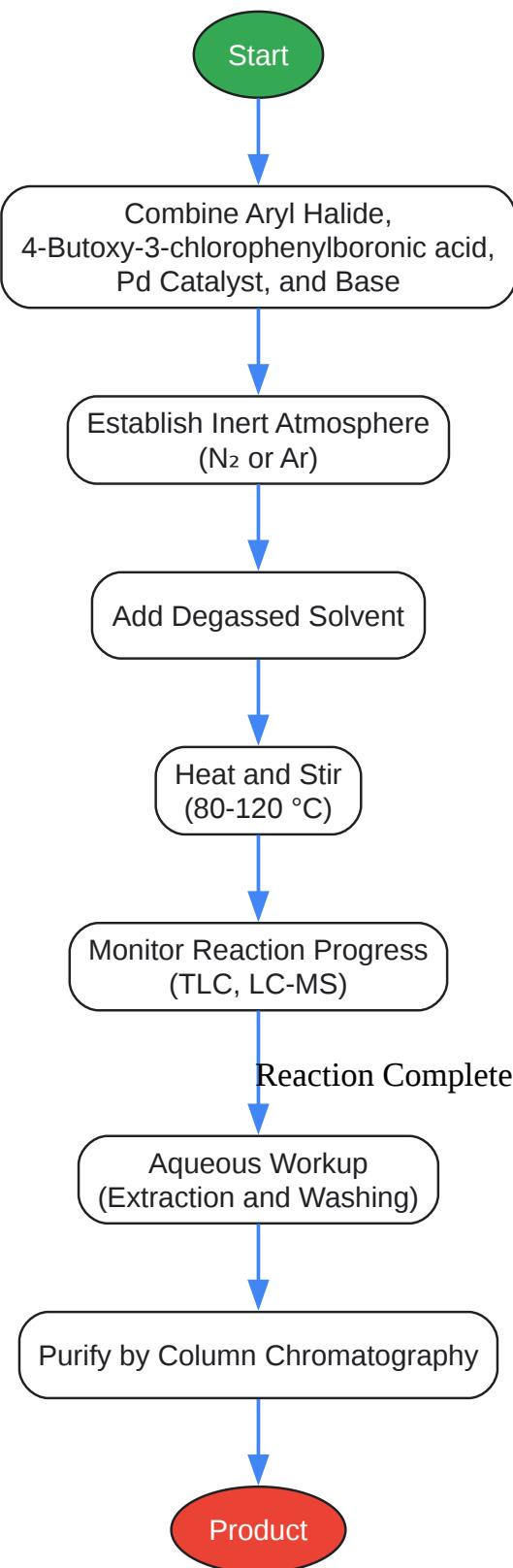
Materials:

- Aryl halide (or triflate) (1.0 eq)
- **4-Butoxy-3-chlorophenylboronic acid** (1.1 - 1.5 eq)
- Palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$, $\text{Pd}(\text{dppf})\text{Cl}_2$, 1-5 mol%)
- Base (e.g., K_2CO_3 , Cs_2CO_3 , K_3PO_4 , 2.0 - 3.0 eq)
- Solvent (e.g., Toluene, Dioxane, DMF, with water)

Procedure:

- To a reaction vessel, add the aryl halide, **4-Butoxy-3-chlorophenylboronic acid**, palladium catalyst, and base.
- Purge the vessel with an inert gas (e.g., Nitrogen or Argon).
- Add the degassed solvent(s).

- Heat the reaction mixture to the desired temperature (typically 80-120 °C) and stir until the reaction is complete (monitored by TLC or LC-MS).
- Cool the reaction mixture to room temperature.
- Dilute with an organic solvent (e.g., ethyl acetate) and wash with water and brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.

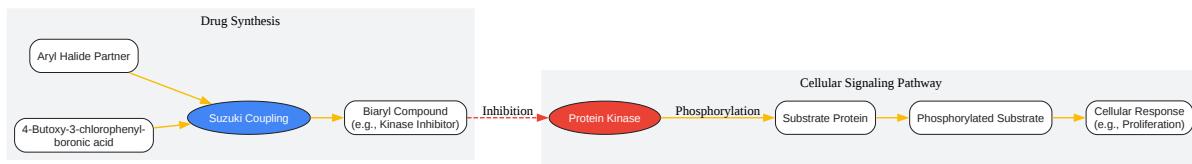


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General workflow for a Suzuki-Miyaura coupling reaction.

Signaling Pathways and Applications

Phenylboronic acids are crucial in medicinal chemistry for the synthesis of compounds that can modulate various signaling pathways. For instance, biaryl structures formed via Suzuki coupling are common motifs in kinase inhibitors, which target signaling pathways implicated in cancer and inflammatory diseases.



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Role of boronic acids in synthesizing kinase inhibitors for signaling pathways.

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